

Aquastatin A: Application Notes and Protocols for In Vitro Enzyme Inhibition Assays

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Compound of Interest

Compound Name: Aquastatin A

Cat. No.: B120116

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Introduction

Aquastatin A is a fungal metabolite that has demonstrated inhibitory activity against a range of enzymes, positioning it as a molecule of interest for drug discovery and development. Isolated from fungi such as *Fusarium aquaeductuum* and *Sporothrix* sp., it has been shown to inhibit mammalian adenosine triphosphatases (ATPases), bacterial enoyl-acyl carrier protein (ACP) reductases, and protein tyrosine phosphatase 1B (PTP1B). These diverse targets suggest potential therapeutic applications in areas such as gastric ulcer treatment, antibacterial therapy, and metabolic diseases like diabetes.

These application notes provide a summary of the known enzymatic targets of **Aquastatin A**, its inhibitory potency, and detailed protocols for conducting in vitro inhibition assays. The included diagrams offer a visual representation of the experimental workflows and the relevant signaling pathways.

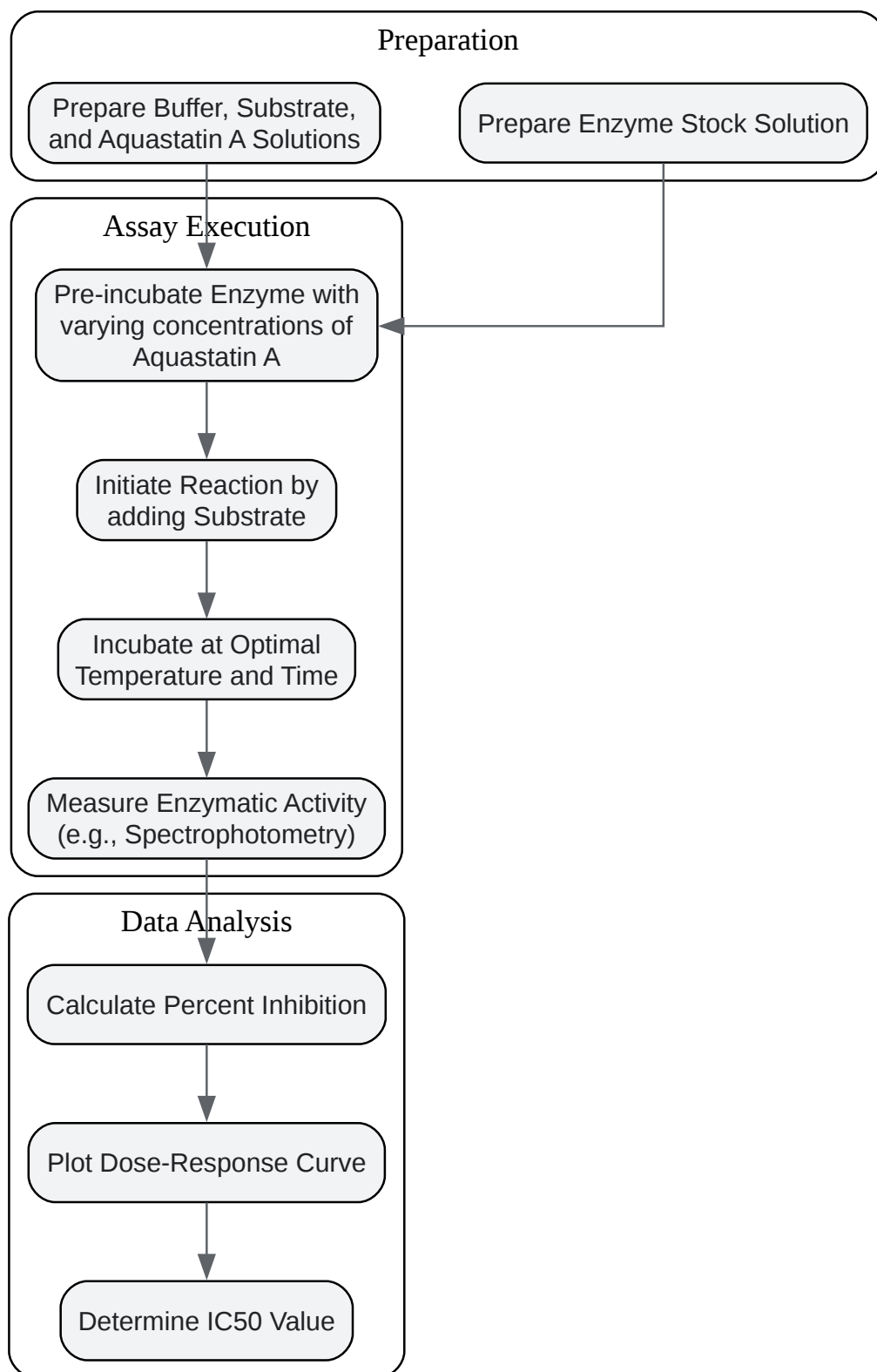
Data Presentation: In Vitro Enzyme Inhibition of Aquastatin A

The inhibitory activity of **Aquastatin A** against various enzymes has been quantified, with the half-maximal inhibitory concentration (IC₅₀) being a key parameter. The following table summarizes the reported IC₅₀ values.

Target Enzyme	Organism/Tissue Source	IC50 Value	Reference
Na ⁺ /K ⁺ -ATPase	Mammalian	7.1 μ M	[1] [2] [3] [4]
H ⁺ /K ⁺ -ATPase	Mammalian (porcine stomach)	6.2 μ M	[1] [2] [3] [4]
Enoyl-ACP Reductase (FabI)	Staphylococcus aureus	3.2 μ M	[5]
Enoyl-ACP Reductase (FabK)	Streptococcus pneumoniae	9.2 μ M	[5]
Protein Tyrosine Phosphatase 1B (PTP1B)	Not Specified	0.19 μ M	

Mandatory Visualizations

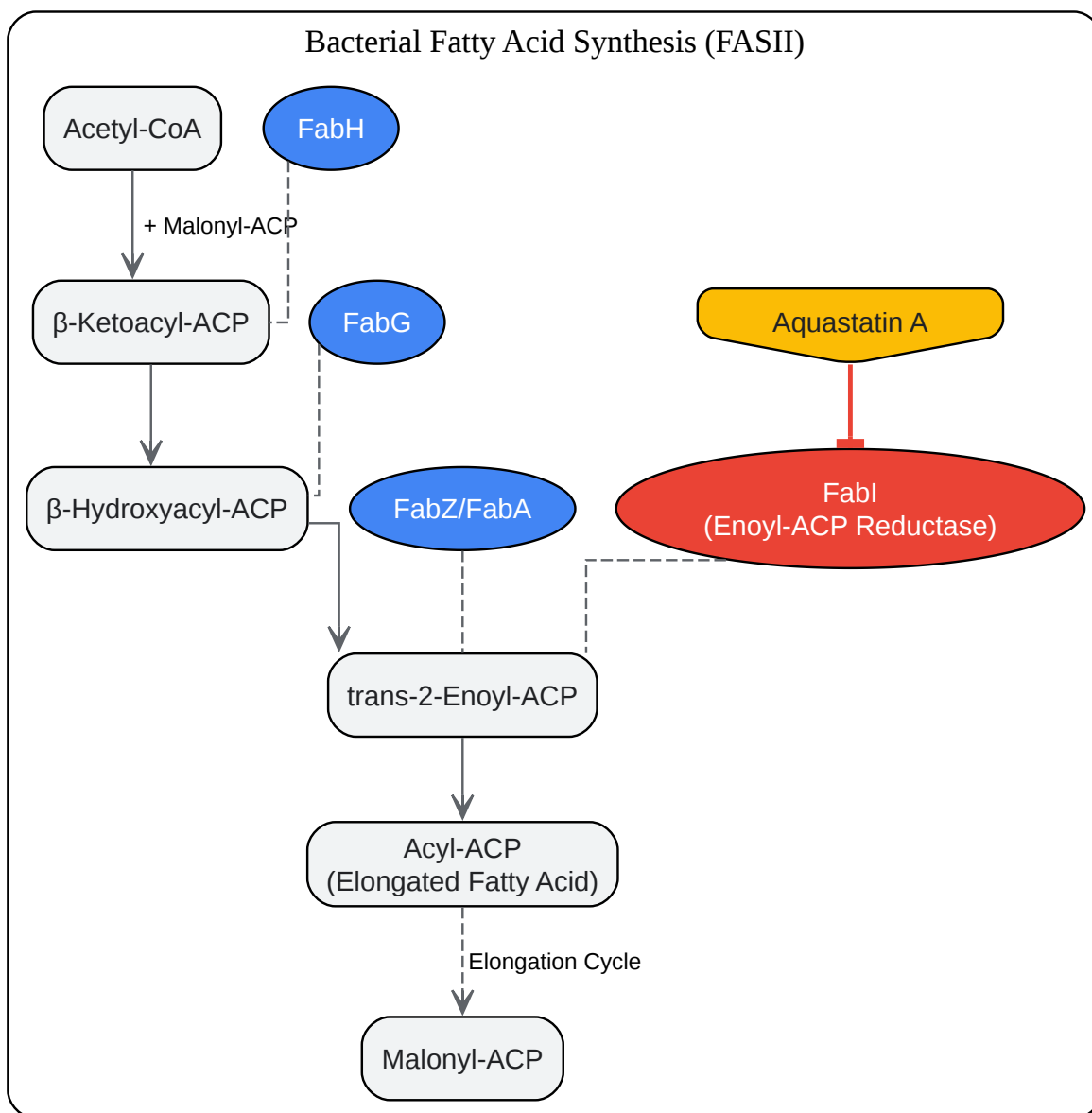
Experimental Workflow: General Enzyme Inhibition Assay

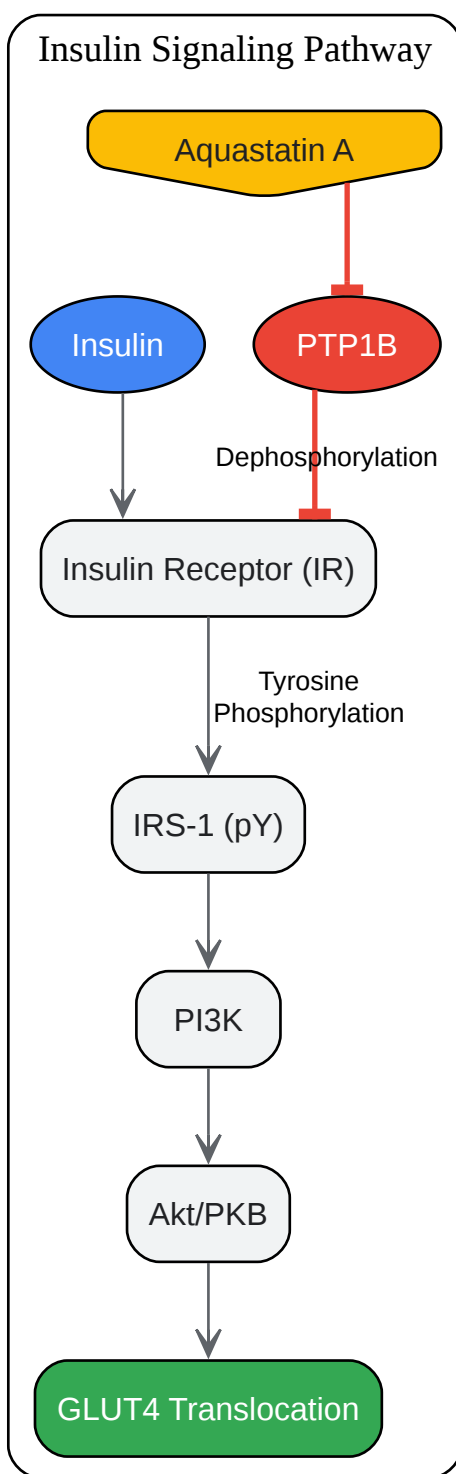


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Caption: General workflow for an in vitro enzyme inhibition assay.

Signaling Pathway: Aquastatin A Inhibition of Bacterial Fatty Acid Synthesis





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References

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